

# In-Depth Technical Guide: Physicochemical Properties of 6-Chloropyrazine-2-carboxylic Acid

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## Compound of Interest

Compound Name: 6-Chloropyrazine-2-carboxylic acid

Cat. No.: B1315797

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This technical guide provides a comprehensive overview of the melting and boiling points of **6-Chloropyrazine-2-carboxylic acid**, a versatile heterocyclic compound utilized as a key building block in the pharmaceutical and agrochemical industries. This document is intended for researchers, scientists, and professionals involved in drug development and chemical synthesis.

## Core Physicochemical Data

The key physical properties of **6-Chloropyrazine-2-carboxylic acid** are summarized in the table below for quick reference.

Property	Value	Source
Melting Point	160 °C (decomposes)	[1][2]
Boiling Point	Not available (decomposes)	
Molecular Formula	C <sub>5</sub> H <sub>3</sub> ClN <sub>2</sub> O <sub>2</sub>	[2]
Molecular Weight	158.54 g/mol	[2]
Appearance	White to green to brown powder/crystal	[2]
CAS Number	23688-89-3	[1][2]

## Experimental Protocols

While specific experimental details for the determination of the melting point of **6-Chloropyrazine-2-carboxylic acid** are not extensively published, a standard and widely accepted methodology for such a determination is the capillary melting point method.

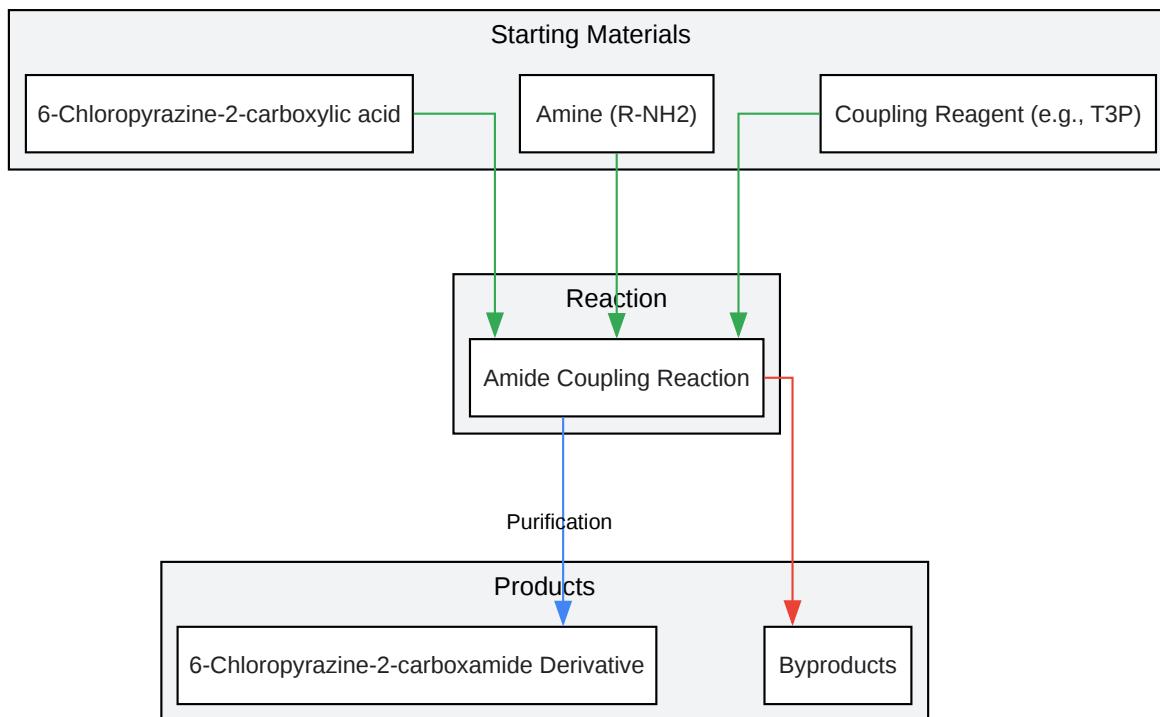
General Protocol for Melting Point Determination (Capillary Method):

- Sample Preparation: A small, dry sample of **6-Chloropyrazine-2-carboxylic acid** is finely powdered.
- Capillary Tube Loading: The powdered sample is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which contains a heating block or an oil bath and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The sample is observed through a magnifying lens. The melting range is recorded from the temperature at which the first drop of liquid appears to the temperature at which the entire sample has liquefied. For **6-Chloropyrazine-2-carboxylic acid**, decomposition is noted at 160 °C.<sup>[1][2]</sup> It is common for such measurements to be uncorrected.<sup>[3][4]</sup>

## Synthesis and Reaction Pathways

**6-Chloropyrazine-2-carboxylic acid** is a valuable intermediate in the synthesis of various derivatives. One common reaction is the formation of amides, which are of interest in the development of new therapeutic agents.

The following diagram illustrates a general workflow for the synthesis of 6-chloropyrazine-2-carboxamide derivatives.

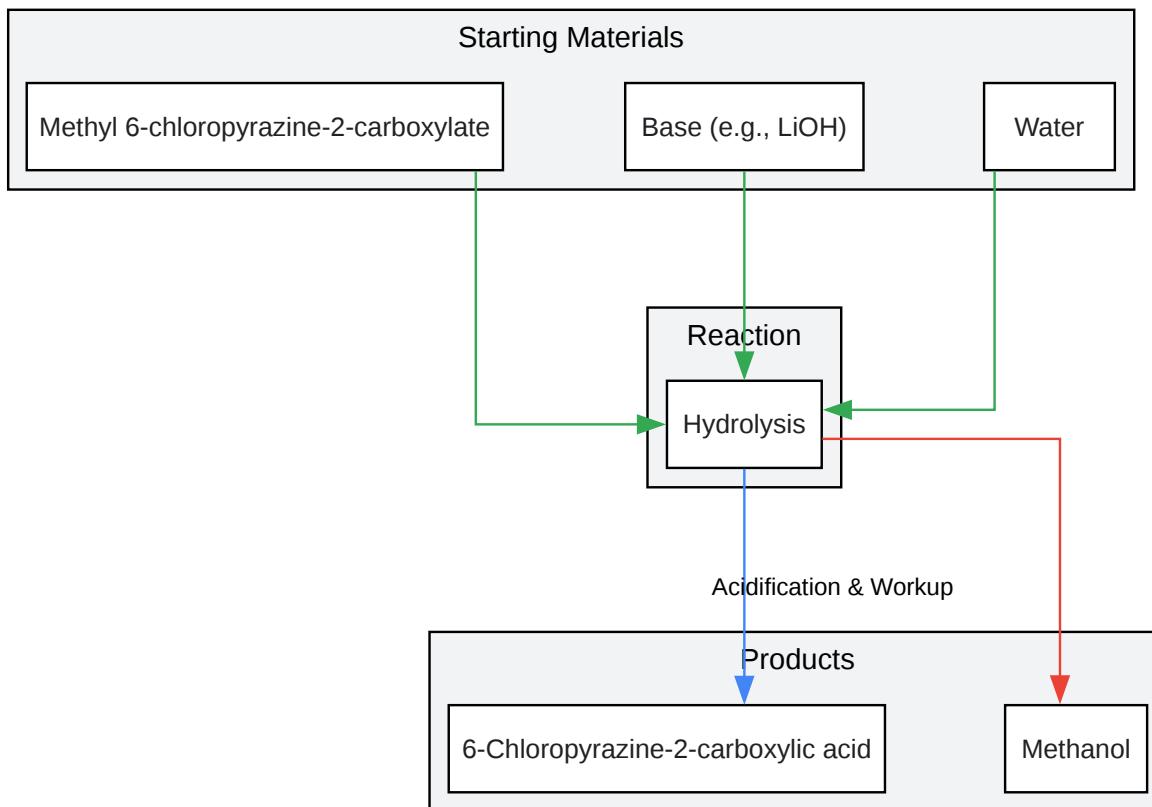


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Caption: A generalized workflow for the synthesis of 6-chloropyrazine-2-carboxamide derivatives.

Another significant synthetic application is the hydrolysis of its methyl ester to yield the carboxylic acid.

The diagram below outlines the hydrolysis process.



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Caption: Workflow for the hydrolysis of methyl 6-chloropyrazine-2-carboxylate.

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## References

- 1. 6-Chloropyrazine-2-carboxylic acid | CAS#:23688-89-3 | Chemsoc [chemsoc.com]
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